

Dasatinib Carbaldehyde: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Dasatinib carbaldehyde*

Cat. No.: *B10854316*

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Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Dasatinib carbaldehyde** is a derivative of the potent tyrosine kinase inhibitor, Dasatinib. As of the date of this document, specific and comprehensive safety data, including a formal Safety Data Sheet (SDS), for **Dasatinib carbaldehyde** (CAS No. 2112837-79-1) is not publicly available. The following guidelines are therefore based on the well-documented toxicological profile and handling requirements of the parent compound, Dasatinib. It is imperative to treat **Dasatinib carbaldehyde** with, at a minimum, the same level of caution as Dasatinib. A substance-specific risk assessment should be conducted before any handling.

Introduction

Dasatinib carbaldehyde is a derivative of Dasatinib, a multi-targeted kinase inhibitor used in cancer therapy. It is referenced in the scientific literature as a moiety for Proteolysis Targeting Chimeras (PROTACs), specifically as a binder to the ABL kinase. Given its structural similarity to Dasatinib and its intended biological activity, it must be regarded as a potent and hazardous compound. This guide provides a summary of the known information and outlines stringent safety and handling protocols based on data for the parent compound, Dasatinib.

Compound Identification and Properties

Limited specific data is available for **Dasatinib carbaldehyde**. The information for the parent compound, Dasatinib, is provided as a necessary surrogate for risk assessment.

| Property | Dasatinib Carbaldehyde | Dasatinib (Parent Compound) | Data Source |
|-------------------|--|--|---|
| IUPAC Name | N-(2-chloro-6-methylphenyl)-2-((6-(4-(2-hydroxyethyl)piperazin-1-yl)-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide | N-(2-chloro-6-methylphenyl)-2-((6-(4-(2-hydroxyethyl)piperazin-1-yl)-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide | [1] |
| CAS Number | 2112837-79-1 | 302962-49-8 | [1] |
| Molecular Formula | C ₂₁ H ₂₂ CIN ₇ O ₂ S | C ₂₂ H ₂₆ CIN ₇ O ₂ S | [1] |
| Molecular Weight | 471.96 g/mol | 488.01 g/mol | [1] [2] |
| Appearance | Not specified (Assumed to be a solid) | White to pale yellow solid | [3] |
| Solubility | Not specified | DMF: 25 mg/ml; DMSO: 14.3 mg/ml | [4] |

Hazard Identification and Toxicology

The following hazard information is for Dasatinib. Due to its structural similarity, **Dasatinib carbaldehyde** should be assumed to present similar hazards.

| Hazard Class | GHS Classification | Description | Source |
|--|--|---|---|
| Acute Toxicity | H301: Toxic if swallowed | Oral LD50 (rat): 100 mg/kg. | [2] [4] |
| Skin Corrosion/Irritation | H315: Causes skin irritation | Irritant to skin and mucous membranes. | [4] |
| Serious Eye Damage/Irritation | H318: Causes serious eye damage | Strong irritant with the danger of severe eye injury. | [4] |
| Carcinogenicity | H351: Suspected of causing cancer | Classified as a suspected carcinogen. | [4] |
| Reproductive Toxicity | H361: Suspected of damaging fertility or the unborn child | May cause harm to the unborn child based on animal data. | [3] |
| Specific Target Organ Toxicity (Repeated Exposure) | H372: Causes damage to organs | Causes damage to the gastrointestinal tract through prolonged or repeated exposure. | |
| Aquatic Hazard (Acute) | H401: Toxic to aquatic life | | |
| Aquatic Hazard (Chronic) | H410: Very toxic to aquatic life with long lasting effects | | [4] |

Safety and Handling Guidelines

All work with **Dasatinib carbaldehyde** must be performed under the assumption that it is a potent compound. The following engineering controls, personal protective equipment (PPE), and handling procedures are mandatory.

- Primary Containment: All handling of solid **Dasatinib carbaldehyde** (e.g., weighing, aliquoting) must be conducted in a certified chemical fume hood or a ventilated balance

enclosure to prevent inhalation of dust.

- Ventilation: General laboratory ventilation must be sufficient to minimize background contamination.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.
- Hand Protection: Double gloving with nitrile gloves is required. Change gloves immediately if contaminated.
- Eye/Face Protection: Tightly fitting safety goggles or a face shield must be worn.
- Skin and Body Protection: A lab coat, preferably a disposable one, should be worn with full-length pants and closed-toe shoes.
- Respiratory Protection: If engineering controls are not available or are insufficient, a NIOSH-approved respirator (e.g., N100) should be used.
- Training: All personnel must be trained on the hazards of potent compounds and the specific procedures for handling **Dasatinib carbaldehyde**.
- Designated Area: Establish a designated area for working with **Dasatinib carbaldehyde**. This area should be clearly marked.
- Spill Control: Have a spill kit readily available. For small powder spills, carefully wipe with a damp cloth (do not dry sweep) and decontaminate the area. For larger spills, evacuate the area and follow institutional emergency procedures.
- Waste Disposal: All contaminated materials (gloves, vials, wipes, etc.) must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even after removing gloves.

Experimental Protocols

- Preparation: Don all required PPE. Decontaminate the balance and the interior of the chemical fume hood.
- Tare: Place a tared weigh boat on the analytical balance.
- Dispensing: Carefully dispense the solid **Dasatinib carbaldehyde** into the weigh boat. Avoid generating dust.
- Transfer: Transfer the weighed solid into a suitable vial.
- Solubilization: In the chemical fume hood, add the desired solvent (e.g., DMSO) to the vial to achieve the target concentration. Cap the vial securely.
- Mixing: Mix by vortexing or sonicating until the solid is fully dissolved.
- Cleanup: Carefully wipe down all surfaces, including the balance, with an appropriate cleaning solvent (e.g., 70% ethanol), followed by a deactivating agent if available. Dispose of all waste as hazardous.

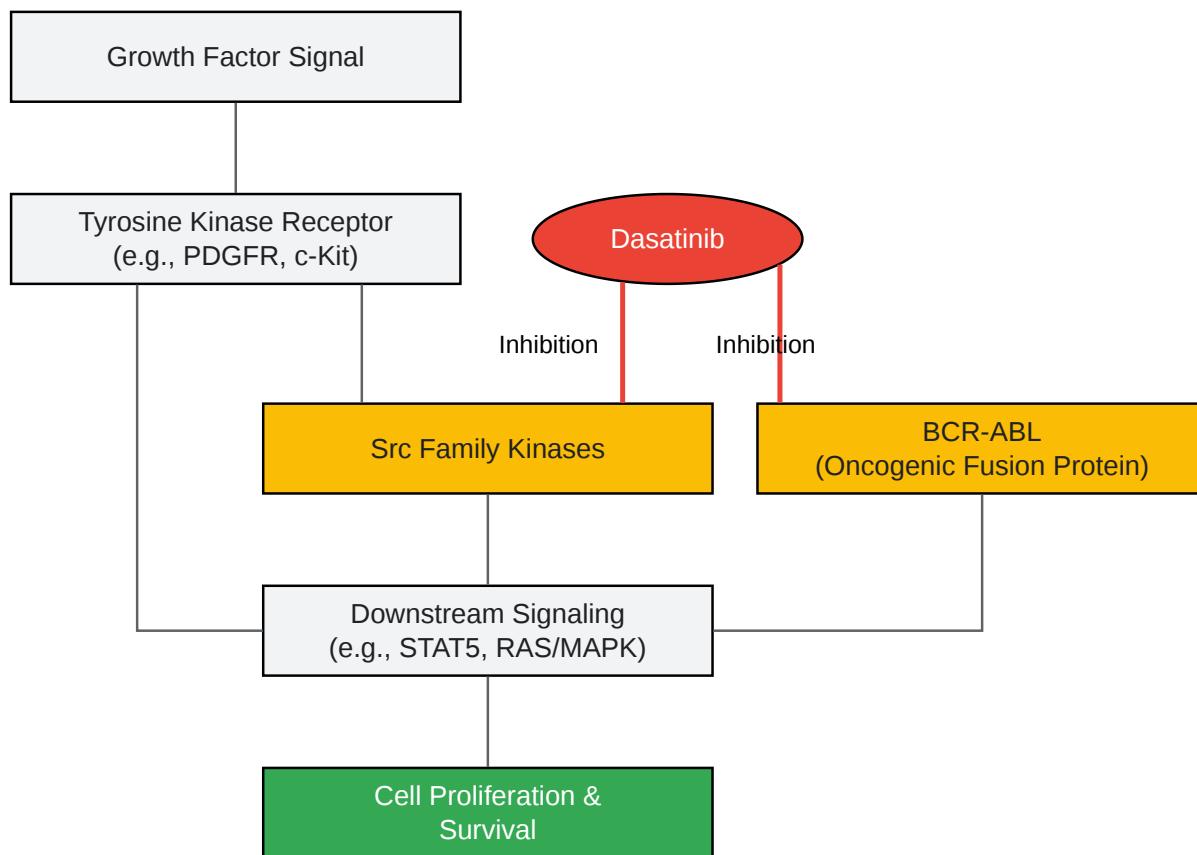
Forced degradation studies are used to identify potential degradation products and assess the stability of a drug substance. An impurity like **Dasatinib carbaldehyde** could potentially be formed under certain stress conditions.

- Acid Degradation: Dissolve Dasatinib in a suitable solvent and add 0.1 N HCl. Incubate at 60°C for a specified time (e.g., 24 hours). Neutralize the solution before analysis.
- Base Degradation: Dissolve Dasatinib and add 0.1 N NaOH. Incubate at 60°C. Neutralize before analysis.
- Oxidative Degradation: Dissolve Dasatinib and add 3% hydrogen peroxide. Keep at room temperature.
- Thermal Degradation: Store solid Dasatinib in a hot air oven at a specified temperature (e.g., 105°C).
- Photolytic Degradation: Expose a solution of Dasatinib to UV light (e.g., 254 nm).

- Analysis: Analyze all stressed samples by a stability-indicating HPLC method to separate the parent drug from any degradation products. Characterize unknown peaks using LC-MS/MS. [5]

Visualizations

Dasatinib is a potent inhibitor of multiple tyrosine kinases, including BCR-ABL and Src family kinases. This biological activity is the source of its therapeutic effect and its toxicity, necessitating careful handling.

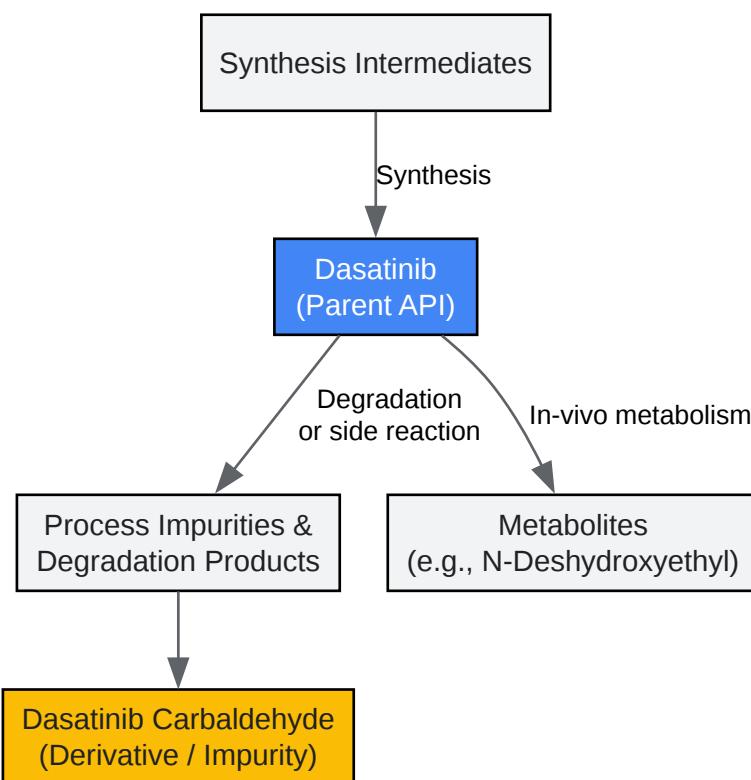


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Caption: Simplified pathway showing Dasatinib's inhibition of key kinases.

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Caption: Standard workflow for handling potent pharmaceutical compounds.

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Caption: Logical relationship of Dasatinib and related chemical entities.

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- To cite this document: BenchChem. [Dasatinib Carbaldehyde: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854316#dasatinib-carbaldehyde-safety-and-handling-guidelines]

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